Technical Guide: Biological Potential & Synthetic Utility of 3,4-Dicyclopropylbenzaldehyde

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Compound of Interest	
Compound Name:	*3,4-Dicyclopropylbenzaldehyde*
CAS No.:	*2155856-22-5*
Cat. No.:	*B2597583*

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Executive Summary

3,4-Dicyclopropylbenzaldehyde (CAS: 2155856-22-5) is a specialized organochemical fragment used primarily in the synthesis of high-potency anti-infective agents, specifically against Multi-Drug Resistant (MDR) and Extensively Drug-Resistant (XDR) Mycobacterium tuberculosis.[1][2][3][4][5][6]

Unlike standard alkyl-substituted benzaldehydes, the 3,4-dicyclopropyl motif offers a unique combination of metabolic resilience and lipophilic bulk. This guide compares its performance against traditional analogs (e.g., 3,4-dimethyl and 3,4-dichloro derivatives) to demonstrate why this scaffold is increasingly selected for late-stage lead optimization.

Comparative Analysis: The "Cyclopropyl Advantage"

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In drug design, the cyclopropyl group serves as a superior bioisostere to isopropyl or ethyl groups. The table below objectively compares **3,4-Dicyclopropylbenzaldehyde** with its common medicinal chemistry alternatives.

Table 1: Physicochemical & Biological Profile Comparison

Feature	3,4-Dicyclopropylbenzaldehyde	3,4-Dimethylbenzaldehyde	3,4-Dichlorobenzaldehyde
Steric Bulk	High (Rigid, 3D expansion)	Low (Planar/Flexible)	Moderate (Planar)
Metabolic Stability	High (C-H bond energy ~106 kcal/mol)	Low (Benzylic oxidation prone)	High (Blocks metabolism)
Lipophilicity (LogP)	Moderate Increase (~ +2.3 vs H)	Low Increase	High Increase
Electronic Effect	Weak Electron Donor (Hyperconjugation)	Weak Electron Donor	Strong Electron Withdrawing
Toxicity Risk	Low (Metabolically inert ring)	Low	Moderate (Quinone formation risk)
Primary Application	MDR-TB Inhibitors, GPCR Modulators	General Intermediates	Agrochemicals, Antimicrobials

Mechanistic Insight: Why Cyclopropyl?

- Metabolic Blockade: The primary failure mode for alkyl-substituted drugs is rapid oxidation by CYP450 enzymes at the benzylic position. The cyclopropyl ring's strained C-C bonds and stronger C-H bonds resist this oxidation, significantly extending the half-life (

) of the derived pharmacophore.

- Conformational Locking: Unlike an isopropyl group, which rotates freely, the cyclopropyl group is rigid. When attached to the phenyl ring, it restricts the conformational freedom of the

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final drug molecule, reducing the entropy penalty upon binding to the target protein (e.g., MmpL3 transporters in Mycobacteria).

Biological Activity of Derived Compounds[2]

While the aldehyde itself is a reactive intermediate, its value lies in the biological activity it confers to the final drug molecule.

Case Study: Anti-Tuberculosis Efficacy

Research cited in Patent WO2019140254A1 demonstrates that Schiff base derivatives synthesized from **3,4-Dicyclopropylbenzaldehyde** (specifically coupled with adamantane-based amines) exhibit potent activity against resistant TB strains.

- Target:Mycobacterium tuberculosis (Mtb)
- Mechanism: Disruption of mycolic acid transport (putative MmpL3 inhibition).
- Performance Data:
  - MDR-TB Strains: Derivatives show MIC values in the sub-micromolar range (< 1.0 µM).
  - Selectivity: High selectivity index (SI) over mammalian Vero cells, attributed to the specific lipophilic fit of the dicyclopropyl moiety in the mycobacterial membrane transporter.

Experimental Protocol: Reductive Amination Workflow

The following protocol is the industry-standard method for converting **3,4-Dicyclopropylbenzaldehyde** into a bioactive amine scaffold. This method prioritizes yield and purity for biological screening.

Reagents

- Precursor A: **3,4-Dicyclopropylbenzaldehyde** (1.1 eq)
- Precursor B: Primary Amine (e.g., Adamantan-2-ylmethanamine) (1.0 eq)

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- Solvent: Methanol (anhydrous)
- Reducing Agent: Sodium Borohydride (

)

Step-by-Step Methodology

- Imine Formation:
  - Dissolve the Primary Amine (0.5 mmol) and **3,4-Dicyclopropylbenzaldehyde** (0.55 mmol) in 0.6 mL anhydrous Methanol.
  - Critical Step: Heat the mixture at 100°C for 2 hours in a sealed vial. This high temperature ensures complete conversion to the Schiff base intermediate, overcoming the steric hindrance of the cyclopropyl groups.
- Reduction:
  - Cool the reaction mixture to

    .
  - Slowly add

    (0.5 mmol) portion-wise to prevent vigorous bubbling.
  - Stir at room temperature for 4 hours.
- Workup & Purification:
  - Quench reaction with 3 mL Methanol.
  - Add 0.2 g of C-18 reverse-phase silica. Stir for 2 hours to adsorb the lipophilic product.
  - Filter and elute with DMSO or Ethyl Acetate for biological assay preparation.

Visualizing the Synthetic Pathway

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The following diagram illustrates the transformation of the aldehyde into the active pharmacophore, highlighting the critical intermediate states.

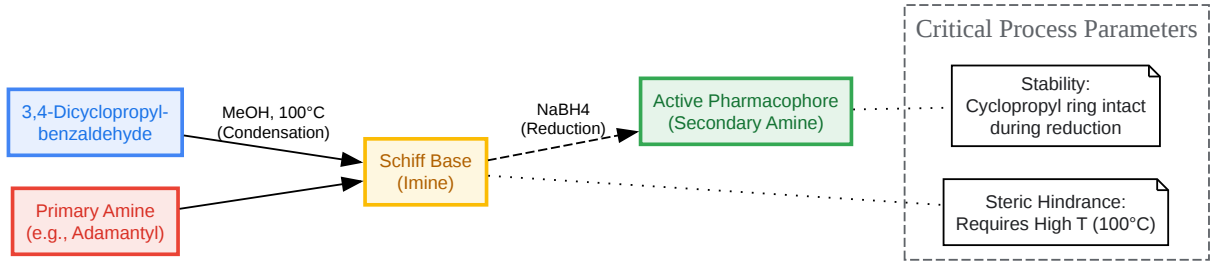

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Figure 1: Synthetic workflow for converting **3,4-Dicyclopropylbenzaldehyde** into active anti-TB agents via reductive amination.

References

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